

Foramsulfuron solubility and partition coefficient

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Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

Cat. No.: S638527

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Physicochemical Properties of Foramsulfuron

The following table consolidates key quantitative data relevant to its behavior in drug development and environmental fate studies.

Property	Value	Conditions / Notes	Source
Molecular Weight	452.44 g/mol		[1] [2]
Melting Point	194.5 - 199.5 °C	Data range from different sources	[1] [2]
Water Solubility	3293 mg/L	High solubility at 20°C, pH 7	[1]
Log P (Partition Coefficient)	-0.78	Also reported as log Pow: 0.166; indicates low lipophilicity	[1] [2]
Vapor Pressure	No data available	Stable under recommended storage conditions	[1] [2]

Solubility in Organic Solvents

Foramsulfuron's solubility varies significantly across different organic solvents, which is a critical consideration for formulation development.

Solvent	Solubility (mg/L)
Acetone	1925
Methanol	1660
Ethyl Acetate	362
Heptane	10

Data measured at 20°C [1].

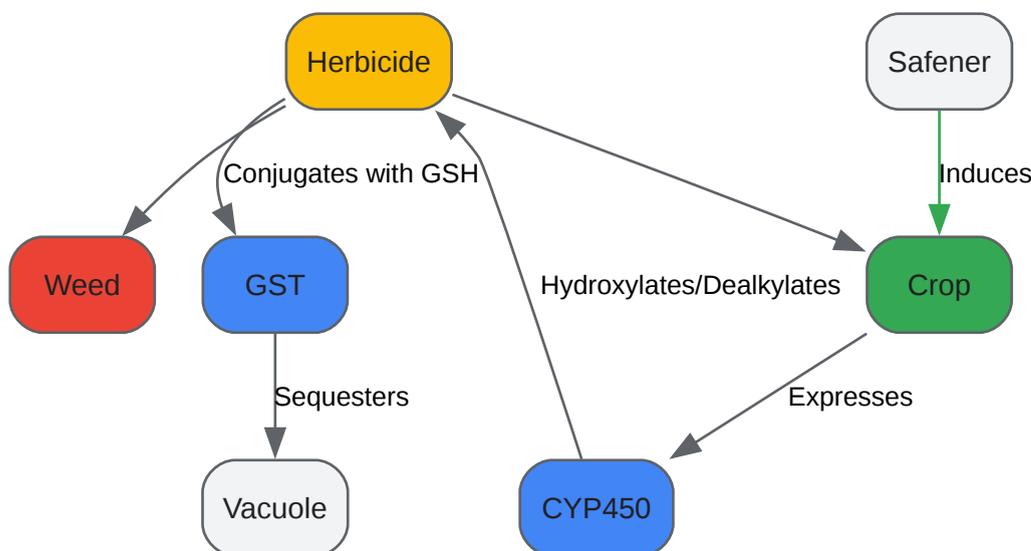
Experimental Protocols for Key Determinations

While the search results do not provide explicit, step-by-step protocols for **foramsulfuron** specifically, they point to standardized methodologies used for these types of analyses.

- **Determination of Log P (Octanol-Water Partition Coefficient):** The data in the Pesticide Properties DataBase is classified as **verified for regulatory purposes** [1]. This strongly implies that the log P value was determined following internationally recognized standard test guidelines, such as the **OECD Guideline 107** or equivalent. These guidelines typically involve the shake-flask method, where the compound is partitioned between water-saturated octanol and octanol-saturated water phases, followed by quantification of the concentration in each phase using a validated method like HPLC-UV.
- **General Handling and Analysis:** For laboratory handling, supplier safety data sheets recommend handling the substance to avoid dust formation and using standard personal protective equipment [2]. The availability of **foramsulfuron** as a certified reference material in acetonitrile solution (1000 µg/ml) suggests that **reverse-phase High-Performance Liquid Chromatography (HPLC)** with UV detection is a suitable and standard method for its quantitative analysis in solution [3].

Herbicide Metabolism Pathway in Plants

Research on herbicide selectivity, including for compounds like **foramsulfuron**, highlights the critical role of cytochrome P450 monooxygenases (CYPs) in plant detoxification pathways. The following diagram illustrates this general metabolic process.



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Plant Herbicide Detoxification via CYP450 and GST Pathways.

This model shows how crops like maize rapidly metabolize herbicides using **safener-induced cytochrome P450 enzymes (CYPs)** and glutathione S-transferases (GSTs) for detoxification and sequestration [4] [5].

Key Insights for Research and Development

- **Formulation Guidance:** High water solubility and moderate solubility in acetone/methanol provide a basis for developing liquid formulations or using solvents for laboratory stock solutions [1].
- **Environmental and Metabolic Fate:** Low log P value suggests low bioaccumulation potential. Understanding the specific CYP isoforms (e.g., CYP81A9) responsible for metabolism is crucial for predicting crop selectivity and resistance in weeds [4].
- **Data Reliability:** The solubility and log P data are verified for regulatory purposes, making them reliable for environmental modeling and risk assessment [1].

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References

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